The Scientific Landscape: Rationale and Potential Applications

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Compound of Interest

Compound Name:	*butyl 5-(aminosulfonyl)-2-furoate*
Cat. No.:	*B5193491*

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The imperative for sustainable materials has catalyzed research into bio-based platform chemicals.[1] Furan derivatives, obtainable from non-food biomass, are at the forefront of this movement, offering an aromatic, rigid structure analogous to petroleum-based terephthalates.[1][2] The monomer at the heart of this guide, **butyl 5-(aminosulfonyl)-2-furoate**, integrates this sustainable furan backbone with a sulfonamide functional group (-SO_2NH_2).

The sulfonamide group is a versatile functional moiety. Its acidic proton imparts pH-responsive behavior, a property extensively utilized in "smart" polymers for biomedical applications like targeted drug delivery and sensors.[3] Furthermore, sulfonamide-containing polymers are explored for their potential as proton-conductive membranes in fuel cells and for their ability to enhance the thermal and mechanical properties of polymer backbones.[4]

By strategically combining these structural elements, **butyl 5-(aminosulfonyl)-2-furoate** is envisioned as a key building block for a new class of functional materials.

Potential Applications:

- pH-Responsive Hydrogels and Drug Delivery Systems: Polymers incorporating this monomer could exhibit solubility changes in response to specific pH triggers, enabling the controlled release of therapeutic agents.[3]

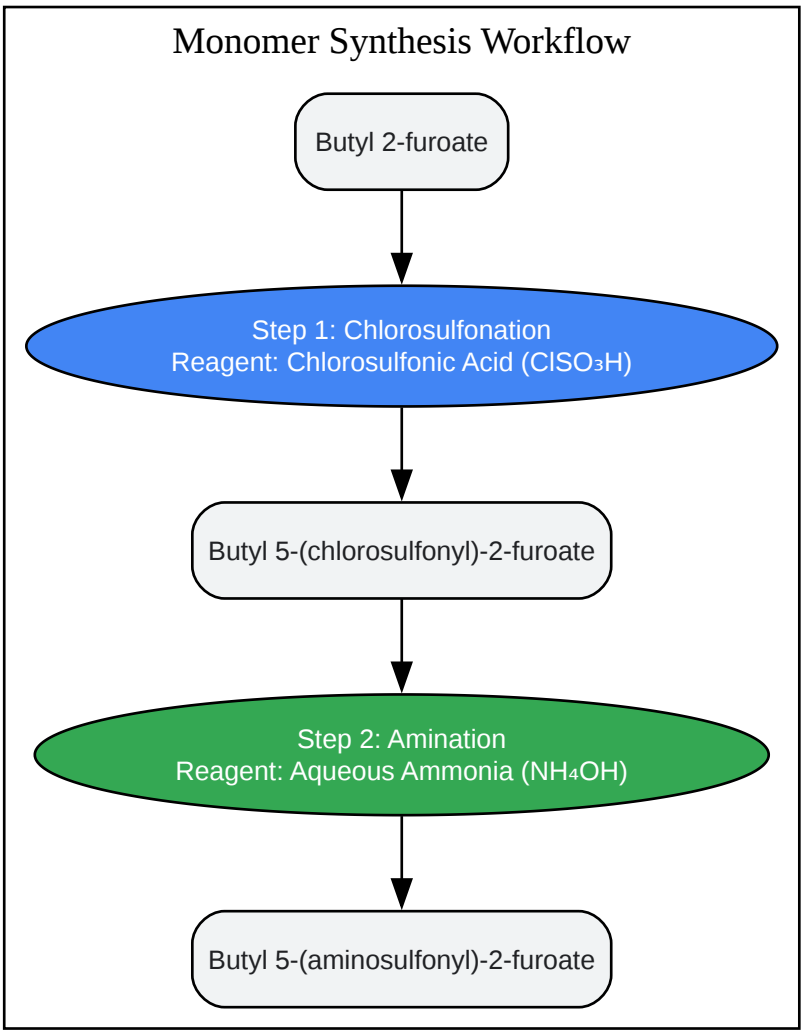
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- Advanced Polyesters and Polyamides: As a co-monomer, it can be integrated into furan-based polymers like Poly(ethylene furanoate) (PEF) to introduce pendant functional groups that modify properties such as dye affinity, thermal stability, and moisture uptake.[5]
- Proton-Exchange Membranes: The sulfonamide group could serve as a proton-conductive site, paving the way for bio-based membranes in fuel cell technology.[4]
- Specialty Coatings and Adhesives: The polarity and hydrogen-bonding capability of the sulfonamide group could enhance adhesion and chemical resistance in resin and coating formulations.[1]

Monomer Synthesis and Characterization

The synthesis of **butyl 5-(aminosulfonyl)-2-furoate** can be logically proposed as a two-step process starting from a commercially available precursor, butyl 2-furoate. The workflow is illustrated below.

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Caption: Proposed two-step synthesis of the target monomer.

Protocol 1: Synthesis of **Butyl 5-(aminosulfonyl)-2-furoate**

Causality: This protocol employs a classic electrophilic aromatic substitution (chlorosulfonation) on the electron-rich furan ring, followed by a standard nucleophilic substitution to form the sulfonamide.[6] The choice of low temperature for chlorosulfonation is critical to minimize side reactions and degradation of the furan ring.

Materials:

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- Butyl 2-furoate
- Chlorosulfonic acid ($ClSO_3H$)
- Dichloromethane (DCM), anhydrous
- Aqueous ammonia (NH_4OH, 28-30%)
- Crushed ice
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Ethyl acetate
- Hexanes

Procedure:

Step 1: Synthesis of Butyl 5-(chlorosulfonyl)-2-furoate

- Set up a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. Ensure the apparatus is flame-dried and under a nitrogen atmosphere.
- Dissolve butyl 2-furoate (1 equivalent) in anhydrous DCM.
- Cool the flask to 0°C in an ice-water bath.
- Slowly add chlorosulfonic acid (1.1 equivalents) dropwise via the dropping funnel over 30-45 minutes, maintaining the internal temperature below 5°C.
- After the addition is complete, allow the reaction mixture to stir at 0°C for 1 hour, then let it warm to room temperature and stir for an additional 2-3 hours.
- Monitor the reaction by Thin Layer Chromatography (TLC).

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- Once the reaction is complete, very carefully and slowly pour the reaction mixture onto a beaker of crushed ice with vigorous stirring.
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Wash the organic layer sequentially with cold water, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude butyl 5-(chlorosulfonyl)-2-furoate, which can be used in the next step without further purification.

Step 2: Synthesis of **Butyl 5-(aminosulfonyl)-2-furoate**

- Dissolve the crude butyl 5-(chlorosulfonyl)-2-furoate from the previous step in a suitable solvent like THF or acetone.
- Cool the solution to 0°C in an ice-water bath.
- Slowly add an excess of cold aqueous ammonia (5-10 equivalents) dropwise.
- Stir the mixture vigorously at 0°C for 1 hour and then at room temperature for 4-6 hours.[6]
- Remove the organic solvent under reduced pressure.
- Extract the aqueous residue with ethyl acetate (3x).
- Combine the organic extracts, wash with brine, dry over anhydrous $MgSO_4$, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude solid by recrystallization from an ethyl acetate/hexanes mixture to yield pure **butyl 5-(aminosulfonyl)-2-furoate**.

Monomer Characterization

To ensure the structural integrity and purity of the synthesized monomer, a suite of analytical techniques is essential.

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Technique	Expected Observations	Purpose
^{1}H NMR	Signals corresponding to butyl ester protons, furan ring protons (two doublets), and a broad singlet for the -NH_2 protons.	Structural confirmation and purity assessment.
^{13}C NMR	Resonances for the carbonyl carbon, furan ring carbons, and butyl chain carbons.	Confirms the carbon skeleton of the molecule.
FT-IR (ATR)	Characteristic peaks for N-H stretching (sulfonamide, ~3300-3400 cm^{-1}), C=O stretching (ester, ~1720 cm^{-1}), and S=O stretching (asymmetric and symmetric, ~1350 and 1160 cm^{-1}).	Identification of key functional groups.
Mass Spec (ESI)	A molecular ion peak $[M+H]^+$ or $[M+Na]^+$ corresponding to the calculated molecular weight of $C_9H_{13}NO_5S$.	Confirmation of molecular weight.
Melting Point	A sharp, defined melting range.	Indicator of purity.

Polymerization Protocols and Material Characterization

The bifunctional nature of **butyl 5-(aminosulfonyl)-2-furoate** allows it to be used in various polymerization reactions. Below is a protocol for its use as a co-monomer in the synthesis of a functional polyester.

Protocol 2: Synthesis of a Sulfonamide-Functionalized Furanic Polyester via Melt Polycondensation

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Causality: This protocol adapts standard procedures for synthesizing furan-based polyesters like PEF.[5] A two-stage process (esterification followed by polycondensation) is used to achieve high molecular weight. The sulfonamide group is expected to be stable under these conditions.

Materials:

- Dimethyl 2,5-furandicarboxylate (DMFD)
- **Butyl 5-(aminosulfonyl)-2-furoate** (co-monomer)
- Ethylene glycol (excess)
- Titanium(IV) butoxide ($Ti(OBu)_4$) or another suitable catalyst
- Antimony(III) oxide (Sb_2O_3) (stabilizer, optional)
- High-temperature polymerization reactor with mechanical stirring, nitrogen inlet, and vacuum capabilities.

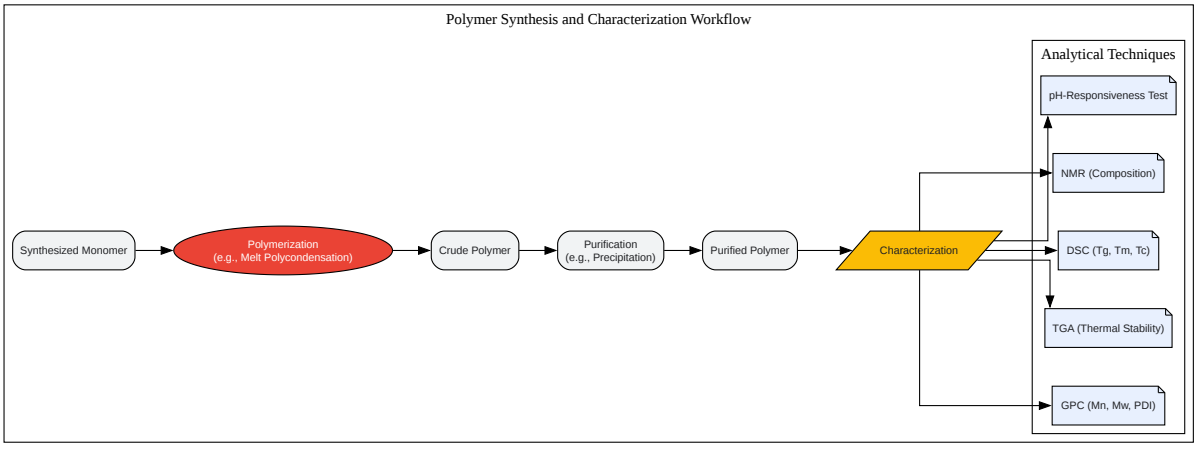
Procedure:

- Charging the Reactor: Charge the reactor with DMFD, **butyl 5-(aminosulfonyl)-2-furoate** (e.g., at 5 mol% relative to DMFD), and ethylene glycol (1.5-2.2 equivalents relative to total dicarboxylate).
- Catalyst Addition: Add the catalyst, such as titanium(IV) butoxide (e.g., 200-400 ppm).[2]
- Esterification Stage:
  - Heat the reactor under a slow stream of nitrogen to 180-200°C with stirring.
  - Methanol will be produced as a byproduct and should be distilled off.
  - Continue this stage for 2-4 hours or until approximately 90% of the theoretical amount of methanol has been collected.
- Polycondensation Stage:

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- Gradually increase the temperature to 230-250°C.
- Simultaneously, slowly reduce the pressure to below 1 mbar over about 60-90 minutes.
- Excess ethylene glycol will distill off.
- Continue the reaction under high vacuum and high temperature. The viscosity of the melt will increase significantly, which can be observed by the increase in stirrer torque.
- Maintain these conditions for 2-4 hours to build molecular weight.[5]

- Recovery: Extrude the resulting polymer from the reactor under nitrogen pressure and quench in a water bath. Pelletize the polymer strands for characterization.



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Caption: General workflow from monomer to polymer analysis.

Polymer Characterization

The properties of the final polymer must be thoroughly investigated to understand the impact of the sulfonamide-containing monomer.

Technique	Parameter(s) Measured	Purpose
Gel Permeation Chromatography (GPC)	Number-average molecular weight (Mn), Weight-average molecular weight (Mw), Polydispersity index (PDI).	To determine the success of the polymerization in achieving high molecular weight.
Differential Scanning Calorimetry (DSC)	Glass transition temperature (Tg), Melting temperature (Tm), Crystallization temperature (Tc).[5]	To understand the thermal transitions and amorphous/crystalline nature of the polymer.
Thermogravimetric Analysis (TGA)	Decomposition temperature (Td).	To assess the thermal stability of the polymer.
^{1}H NMR	Monomer incorporation ratio.	To confirm the chemical structure and quantify the amount of functional monomer in the copolymer.
Turbidimetry	Cloud point as a function of pH.	For polymers designed to be pH-responsive, this measures the pH at which the polymer precipitates from solution.[3]

Trustworthiness and Validation

The protocols described herein are built upon well-established and extensively documented chemical transformations and polymerization techniques.[5][6] Each step includes built-in validation through standard analytical methods. The synthesis of the monomer must be

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confirmed by spectroscopic analysis (NMR, FT-IR, MS) before proceeding to polymerization. Likewise, the success of the polymerization is validated by molecular weight determination (GPC) and thermal analysis (DSC, TGA). This systematic, analysis-driven approach ensures the reliability and reproducibility of the results.

Conclusion

Butyl 5-(aminosulfonyl)-2-furoate represents a promising, yet unexplored, monomer for the development of next-generation sustainable and functional materials. By leveraging the renewable nature of the furan ring and the versatile functionality of the sulfonamide group, new polymers with tailored pH-responsiveness, thermal properties, and conductivity can be realized. The detailed protocols and characterization frameworks provided in this guide offer a solid foundation for researchers to synthesize and investigate this molecule, unlocking its potential in diverse fields of materials science.

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